

Application Notes and Protocols for Inducing Experimental Cholelithiasis in Rodents

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These application notes provide a comprehensive overview and detailed protocols for inducing cholesterol cholelithiasis (gallstones) in rodent models, primarily mice and hamsters. These models are invaluable tools for investigating the pathogenesis of gallstone disease and for the preclinical evaluation of novel therapeutic agents.

Introduction

Cholesterol cholelithiasis is a prevalent digestive disease characterized by the formation of gallstones within the gallbladder. The supersaturation of bile with cholesterol is a critical initiating event. Rodent models, particularly mice and hamsters, are widely used to study this condition due to their susceptibility to diet-induced gallstone formation, which mimics key aspects of the human disease. The C57BL/6 mouse is a commonly used inbred strain susceptible to developing cholesterol gallstones when fed a lithogenic diet.^{[1][2][3]} Golden Syrian hamsters are another established model for studying cholesterol metabolism and gallstone formation.^{[4][5][6]}

The primary method for inducing cholelithiasis in these models is the administration of a specialized lithogenic diet. This diet is typically high in cholesterol and often contains cholic acid, which is essential for gallstone induction in mice.^{[7][8]} The duration of the diet can be varied to study different stages of gallstone formation, from cholesterol crystal formation to the development of macroscopic gallstones.^[7]

Key Experimental Protocols

This section details the essential protocols for inducing and analyzing experimental cholelithiasis in rodents.

Protocol 1: Induction of Cholelithiasis in Mice

1.1. Animal Model:

- Species: Mouse (*Mus musculus*)
- Strain: C57BL/6J (or other susceptible strains like C57L/J)[7]
- Age: 8-10 weeks old
- Sex: Male (to avoid the influence of estrogen on cholesterol metabolism)[3]

1.2. Lithogenic Diet Composition: A typical lithogenic diet for mice consists of standard rodent chow supplemented with:

- 1.0-1.25% Cholesterol[1]
- 0.5% Cholic Acid[1]
- 15-20% Fat (e.g., from cocoa butter or dairy fat)

1.3. Experimental Procedure:

- Acclimatize mice for at least one week to the housing conditions (12-hour light/dark cycle, controlled temperature and humidity) with free access to standard chow and water.
- Randomly divide the mice into a control group (fed standard chow) and an experimental group (fed the lithogenic diet).
- Provide the respective diets and water ad libitum for a period of 8-12 weeks.[7]
- Monitor the body weight and food intake of the animals weekly.

- At the end of the experimental period, euthanize the mice following approved institutional guidelines.

Protocol 2: Induction of Cholelithiasis in Hamsters

2.1. Animal Model:

- Species: Golden Syrian Hamster (*Mesocricetus auratus*)
- Age: Young, male (e.g., 4-5 weeks old)
- Strain: Sasco or other susceptible strains[5]

2.2. Lithogenic Diet Composition: A common lithogenic diet for hamsters is a semi-purified diet containing:

- 0.3% Cholesterol[4][6]
- High-fat content (e.g., 4-8% butterfat)[5]
- Casein and corn starch as primary protein and carbohydrate sources.[4]

2.3. Experimental Procedure:

- Acclimatize hamsters to the housing conditions for at least one week with access to standard chow and water.
- Divide the hamsters into a control group (standard diet) and an experimental group (lithogenic diet).
- Administer the diets and water ad libitum for 5-10 weeks.[4]
- Monitor animal health, body weight, and food consumption regularly.
- Following the feeding period, euthanize the hamsters according to institutional protocols.

Protocol 3: Gallstone Assessment and Bile Collection

3.1. Procedure:

- Following euthanasia, make a midline abdominal incision to expose the gallbladder.
- Carefully dissect the gallbladder, avoiding puncture.
- Macroscopically examine the gallbladder for the presence of gallstones and record the incidence.
- For bile collection, gently aspirate the bile from the gallbladder using a fine-gauge needle and syringe.[\[9\]](#)
- Store the collected bile at -80°C for subsequent biochemical analysis.[\[9\]](#)

Protocol 4: Biochemical Analysis of Bile

4.1. Bile Lipid Analysis:

- Total Cholesterol, Phospholipids, and Total Bile Acids: These can be quantified using commercially available enzymatic assay kits. Alternatively, more advanced techniques like High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) can be used for more detailed profiling.[\[10\]](#)[\[11\]](#)[\[12\]](#)

4.2. Calculation of Cholesterol Saturation Index (CSI): The CSI is a critical parameter for assessing the lithogenicity of bile. It is calculated based on the molar concentrations of cholesterol, phospholipids, and bile salts.[\[13\]](#) A CSI greater than 1.0 indicates that the bile is supersaturated with cholesterol. The calculation can be performed using established critical tables or predictive equations.[\[13\]](#)[\[14\]](#)

Protocol 5: Histopathological Evaluation of the Gallbladder

5.1. Tissue Preparation:

- After bile collection, fix the gallbladder in 10% neutral buffered formalin for 24 hours.
- Process the fixed tissue through graded alcohols and xylene, and embed in paraffin.
- Cut 4-5 µm thick sections and mount them on glass slides.[\[15\]](#)

5.2. Hematoxylin and Eosin (H&E) Staining:

- Deparaffinization and Rehydration:
 - Xylene: 2 changes, 5-10 minutes each.[\[16\]](#)
 - 100% Ethanol: 2 changes, 3-5 minutes each.[\[16\]](#)
 - 95% Ethanol: 3 minutes.[\[16\]](#)
 - 70% Ethanol: 3 minutes.[\[16\]](#)
 - Running tap water: 5 minutes.[\[16\]](#)
- Hematoxylin Staining:
 - Immerse in filtered hematoxylin solution (e.g., Mayer's or Harris's) for 3-5 minutes.[\[16\]](#)
 - Rinse in running tap water.[\[17\]](#)
 - Differentiate in 0.3% acid alcohol (optional).[\[17\]](#)
 - Rinse in running tap water.[\[17\]](#)
 - Blue in a suitable bluing agent (e.g., Scott's tap water substitute or ammonia water) for about 30 seconds.[\[17\]](#)[\[18\]](#)
 - Rinse in running tap water for 5 minutes.[\[18\]](#)
- Eosin Staining:
 - Immerse in Eosin Y solution for 30 seconds to 2 minutes.[\[16\]](#)
- Dehydration, Clearing, and Mounting:
 - 95% Ethanol: 2-3 minutes.[\[16\]](#)
 - 100% Ethanol: 2 changes, 2-3 minutes each.[\[16\]](#)

- Xylene: 2 changes, 5 minutes each.[16]
- Mount with a permanent mounting medium and coverslip.[16]

5.3. Microscopic Examination: Examine the stained sections under a light microscope to assess for histopathological changes such as inflammation, epithelial hyperplasia, cholesterolosis, and fibrosis.[19]

Data Presentation

The following tables summarize typical quantitative data obtained from studies inducing cholelithiasis in rodents.

Table 1: Gallstone Incidence in Different Rodent Strains Fed a Lithogenic Diet

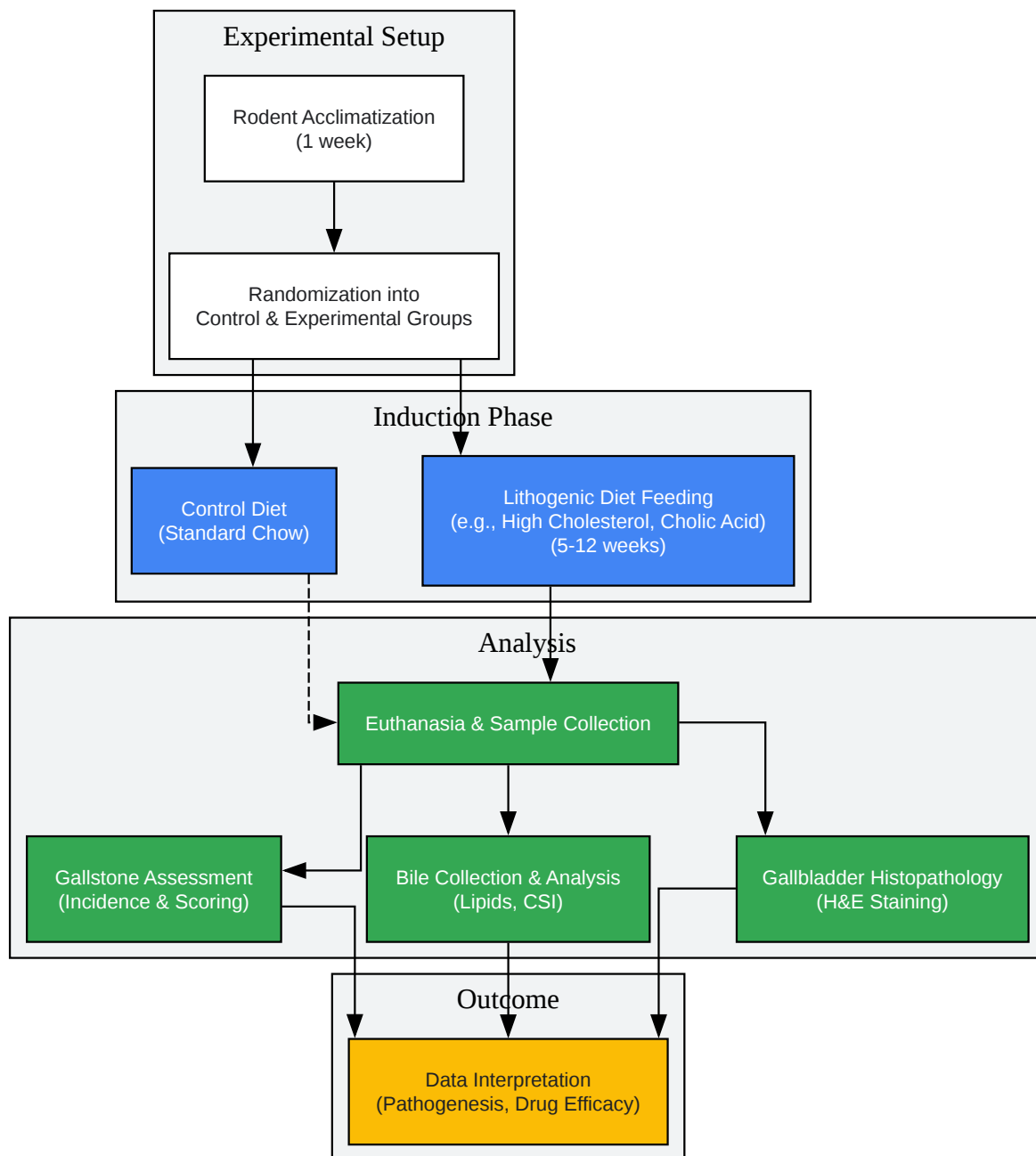
Rodent Strain	Lithogenic Diet Composition	Duration (weeks)	Gallstone Incidence (%)	Reference
Mouse				
C57L/J	1% Cholesterol, 0.5% Cholic Acid	8-12	High (approaching 100%)	[7]
AKR/J	1% Cholesterol, 0.5% Cholic Acid	8-12	0%	[7]
C57BL/6	1% Cholesterol, 0.5% Cholic Acid	8	90%	[8]
Hamster				
Sasco	0.3% Cholesterol, 4% Butterfat	10	63%	[5]
Engle	0.3% Cholesterol, Butterfat	10	45.5%	[4]
Lakeview	0.3% Cholesterol, Butterfat	10	Low (single hamster)	[4]

Table 2: Effect of Lithogenic Diet on Bile Composition in C57BL/6 Mice

Parameter	Control Diet	Lithogenic Diet (8 weeks)	Reference
Biliary Cholesterol (μmol/ml)	~1.5	~4.0	[20]
Biliary Phospholipids (μmol/ml)	~32.0	~43.5	[20]
Biliary Total Bile Acids (μmol/ml)	~100	~80	
Cholesterol Saturation Index (CSI)	< 1.0	> 1.0 (e.g., 1.16 ± 0.12)	

Visualizations

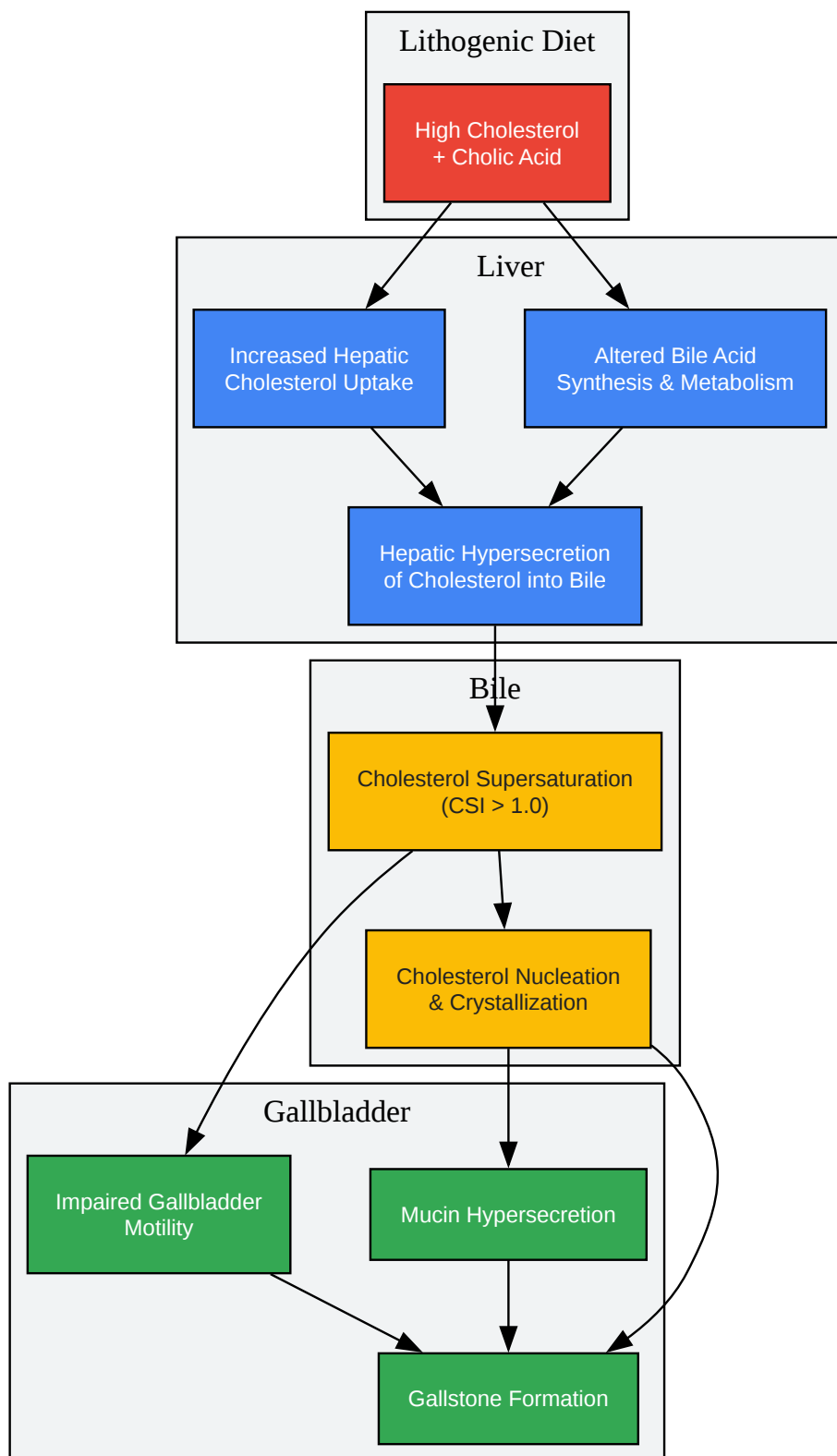
Experimental Workflow for Induction of Cholelithiasis



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Caption: Workflow for inducing and analyzing experimental cholelithiasis in rodents.

Signaling Pathway Imbalance in Cholelithiasis

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Caption: Key pathological events leading to cholesterol gallstone formation.

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References

- 1. Changes and Correlations of the Intestinal Flora and Liver Metabolite Profiles in Mice With Gallstones - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Prevention of cholesterol gallstone disease by schaftoside in lithogenic diet-induced C57BL/6 mouse model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Effect and related mechanism of Yinchenhao decoction on mice with lithogenic diet-induced cholelithiasis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Dietary induction of cholesterol gallstones in hamsters from three different sources - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Dietary fat and fatty acids modulate cholesterol cholelithiasis in the hamster - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. KoreaMed [koreamed.org]
- 7. Mouse models of gallstone disease - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Lithogenic diet and gallstone formation in mice: integrated response of activities of regulatory enzymes in hepatic cholesterol metabolism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Bile Acid Profiling in Mouse Biofluids and Tissues - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Biochemical assay of serum bile acids: methods and applications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. A Review of Analytical Platforms for Accurate Bile Acid Measurement - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Bile Acid Detection Techniques and Bile Acid-Related Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Critical tables for calculating the cholesterol saturation of native bile - PubMed [pubmed.ncbi.nlm.nih.gov]

- 14. Simplified calculation of bile cholesterol saturation index - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Tissue H&E Staining | HuBMAP | JHU-TMC [protocols.io]
- 16. clyte.tech [clyte.tech]
- 17. Hematoxylin and Eosin (H&E) Staining Protocol - IHC WORLD [ihcworld.com]
- 18. mycetoma.edu.sd [mycetoma.edu.sd]
- 19. Gallbladder histopathology during murine gallstone formation: relation to motility and concentrating function - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. researchgate.net [researchgate.net]
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